

4-Phenylisoxazol-3(2H)-one chemical structure and IUPAC name

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Phenylisoxazol-3(2H)-one

Cat. No.: B15206650

[Get Quote](#)

An In-depth Technical Guide to 4-Phenylisoxazol-3(2H)-one

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, synthesis, and potential biological significance of **4-Phenylisoxazol-3(2H)-one**. The information is curated for professionals in the fields of chemical research and drug development.

Chemical Structure and IUPAC Name

4-Phenylisoxazol-3(2H)-one is a heterocyclic organic compound. Its structure consists of an isoxazolone ring, which is a five-membered ring containing a nitrogen and an oxygen atom in adjacent positions, substituted with a phenyl group at the 4th position. The "(2H)" designation in the name indicates the position of the hydrogen atom on the nitrogen of the isoxazole ring.

The standard IUPAC name for this compound is **4-phenylisoxazol-3(2H)-one**. An alternative, though less common, IUPAC name is 3(2H)-Isoxazolone, 4-phenyl-. It is important to distinguish this compound from its tautomer, 4-phenylisoxazol-5(2H)-one, as the position of the carbonyl group within the isoxazole ring differs.

Chemical Structure:

Compound Synthesis & Characterization

Synthesis of
4-Phenylisoxazol-3(2H)-one

Purification
(Chromatography/Recrystallization)

Structural Characterization
(NMR, MS, IR)

Pure Compound

Biological Screening

In vitro Assays
(e.g., Enzyme Inhibition, Cell Viability)

Target Identification

Identified Target

Mechanism of Action Studies

Signaling Pathway Analysis
(e.g., Western Blot, Reporter Assays)

In vivo Model Studies

[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [4-Phenylisoxazol-3(2H)-one chemical structure and IUPAC name]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b15206650#4-phenylisoxazol-3-2h-one-chemical-structure-and-iupac-name>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com